

safety and handling of 1,2-Dibromotetrafluorobenzene

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Compound of Interest

Compound Name: 1,2-Dibromotetrafluorobenzene

Cat. No.: B1220476

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An In-depth Technical Guide to the Safety and Handling of **1,2-Dibromotetrafluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,2-Dibromotetrafluorobenzene** (CAS No. 827-08-7), a versatile intermediate used in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} Adherence to stringent safety protocols is essential when working with this halogenated aromatic compound.

Chemical and Physical Properties

1,2-Dibromotetrafluorobenzene is a colorless to light yellow or orange liquid.^[3] Its key physical and chemical properties are summarized below.

Property	Value
CAS Number	827-08-7[1][4]
Molecular Formula	C ₆ Br ₂ F ₄ [1][4]
Molecular Weight	307.87 g/mol [1][4]
Appearance	Colorless to light orange/yellow clear liquid[3]
Boiling Point	198 °C (at 760 mmHg)[5]
Melting Point	12-16 °C[3][5]
Density	2.22 - 2.238 g/mL at 25 °C[4][5]
Flash Point	99 °C (210.2 °F) - closed cup[4]
Refractive Index	n _{20/D} 1.516 (lit.)[4][5]
Water Solubility	Insoluble[5]

Hazard Identification and GHS Classification

This compound is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.[4]

Hazard Classification	Code	Description
Signal Word	Warning[4]	
Skin Irritation	H315	Causes skin irritation.[4]
Eye Irritation	H319	Causes serious eye irritation. [4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[4]
Target Organs	-	Respiratory system.[4]

Pictogram:

- GHS07 (Exclamation Mark)[4]

Toxicological Information

As a group, halogenated aromatic hydrocarbons can cause acute irritation to the eyes, mucous membranes, and lungs.[6] While specific quantitative toxicity data (e.g., LD50, LC50) for **1,2-Dibromotetrafluorobenzene** is not readily available from the provided search results, the GHS classification indicates a significant potential for irritation upon contact or inhalation.

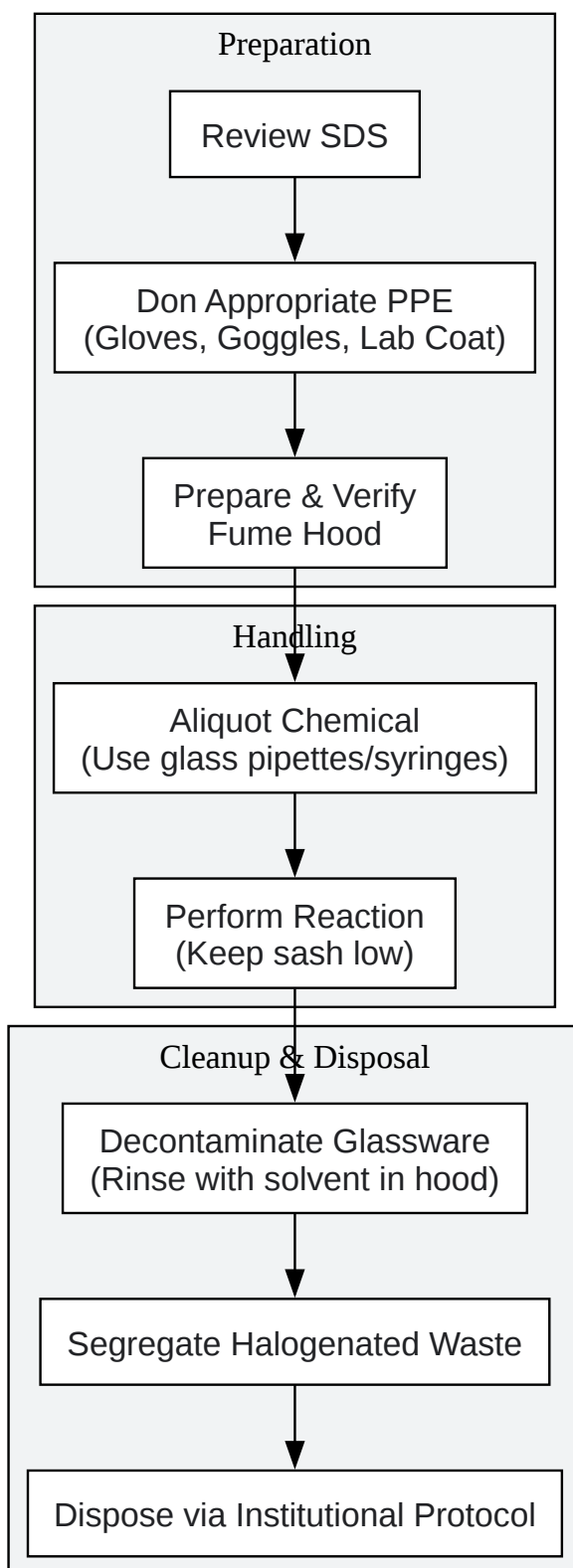
Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

General Laboratory Handling Protocols

All work with **1,2-Dibromotetrafluorobenzene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Workflow for Safe Handling:



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Caption: General workflow for handling **1,2-dibromotetrafluorobenzene**.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling this chemical:

- Eye Protection: Chemical safety goggles or a face shield.^[7]
- Hand Protection: Appropriate chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: Work should be performed in a fume hood to avoid inhaling vapors.
^[3] If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.^[3]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The storage class for this combustible liquid is 10.^[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

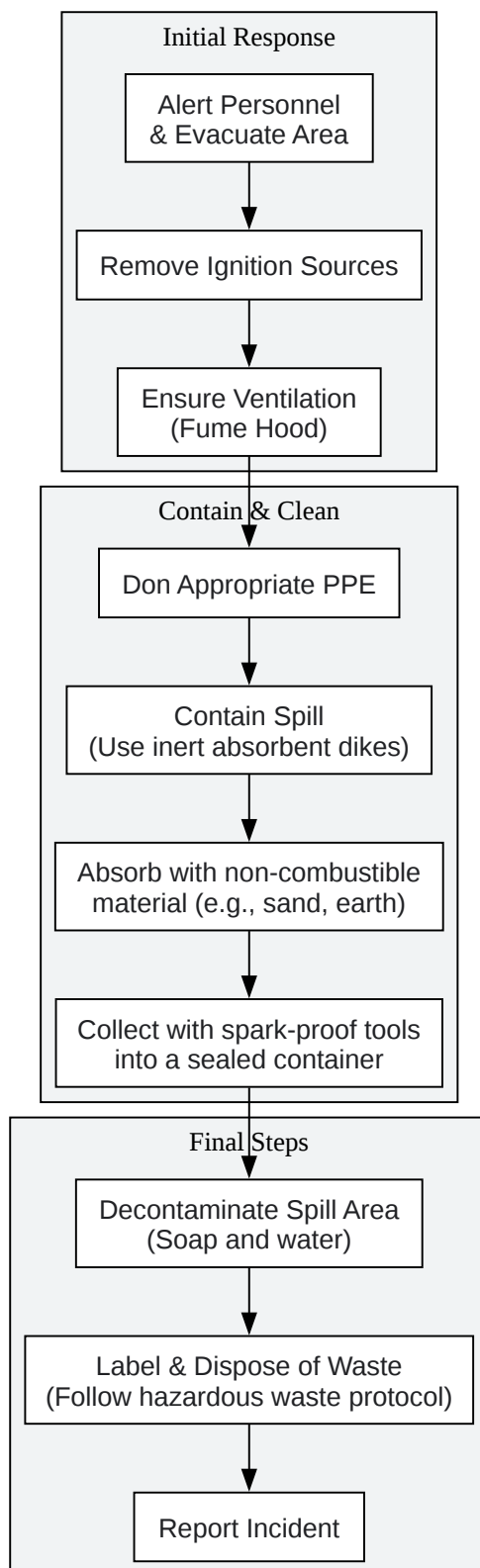
1,2-Dibromotetrafluorobenzene is a combustible liquid with a flash point of 99 °C.[4]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).
- Special Hazards: Combustion may produce toxic and corrosive gases, including hydrogen bromide and hydrogen fluoride.
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

Accidental Release Measures (Spills)

A spill of **1,2-Dibromotetrafluorobenzene** requires a prompt and careful response.

Workflow for Spill Response:

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Caption: Workflow for responding to an accidental spill.

Disposal Considerations

All waste containing **1,2-Dibromotetrafluorobenzene**, including contaminated absorbents and rinsates from glassware, must be treated as hazardous waste.[3]

- Collect in a designated, properly labeled, and sealed container for halogenated organic waste.
- Disposal must be conducted in accordance with all local, regional, and national environmental regulations. Contact a licensed professional waste disposal service.

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